

Butylsilane: A Comprehensive Technical Guide to its Safety and Hazards

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Compound of Interest

Compound Name: Butylsilane

Cat. No.: B075430

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of the safety, hazards, and handling of **butylsilane** (CAS No. 1600-29-9). **Butylsilane** is a highly flammable organosilicon compound with applications in chemical synthesis and materials science.^{[1][2]} This document, intended for researchers, scientists, and drug development professionals, consolidates critical safety data, outlines potential hazards, and presents generalized experimental protocols for hazard assessment. Due to a lack of in-depth toxicological studies on **butylsilane**, this guide emphasizes a precautionary approach based on its known chemical properties and data from structurally related compounds. All quantitative data are summarized for clarity, and logical workflows for safety and hazard assessment are visualized.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of a substance is fundamental to its safe handling. The key properties of **butylsilane** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C4H12Si	[1]
Molecular Weight	88.22 g/mol	[1]
Appearance	Colorless liquid	[2]
Boiling Point	56.7 °C	[3]
Density	0.68 g/mL at 20 °C	[3]
Flash Point	-6 °C (closed cup)	[3]
Refractive Index	n20/D 1.392	[3]

Hazard Identification and Classification

Butylsilane is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its high flammability and its irritant effects on the skin, eyes, and respiratory system.[1]


GHS Classification


Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory System)	3	H335: May cause respiratory irritation

Source: Sigma-Aldrich Safety Data Sheet[1]

Hazard Pictograms

The following GHS pictograms are associated with **butylsilane**:

 alt text

 alt text

Signal Word

Danger^[3]

Toxicology and Hazard Assessment

While the chemical, physical, and toxicological properties of **butylsilane** have not been thoroughly investigated, its classification as a skin, eye, and respiratory irritant necessitates a cautious approach.^[1] In the absence of specific toxicological studies on **butylsilane**, this section outlines generalized experimental protocols based on OECD guidelines for assessing the hazards of similar chemical substances.

Skin Irritation

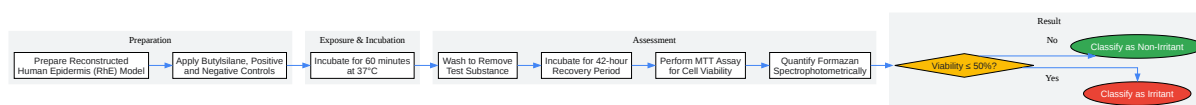
Objective: To determine the potential of **butylsilane** to cause reversible inflammatory changes to the skin.

Methodology (based on OECD Guideline 439: In Vitro Skin Irritation)

A validated in vitro test using reconstructed human epidermis (RhE) is the preferred method to avoid animal testing.^[4]

- Model Preparation: Reconstructed human epidermis tissue models are cultured to mimic the properties of the upper layers of human skin.^[4]
- Test Substance Application: A precise amount of **butylsilane** (e.g., 30 µL for a liquid) is applied topically to the surface of triplicate tissue models.^[4] A negative control (e.g., ultrapure water) and a positive control (e.g., 5% sodium dodecyl sulfate) are run in parallel.^[4]

- Exposure and Incubation: The tissues are exposed to **butylsilane** for a defined period (e.g., 60 minutes) at 37°C in a humidified incubator.[4]
- Post-Exposure Procedure: The test substance is removed by washing, and the tissues are transferred to fresh culture medium for a recovery period (e.g., 42 hours).[4]
- Viability Assessment: Cell viability is measured by the enzymatic conversion of a vital dye (e.g., MTT) into a colored formazan salt, which is then extracted and quantified spectrophotometrically.[4]
- Data Interpretation: The percentage of viable cells in the **butylsilane**-treated tissues is compared to the negative control. A reduction in viability below a certain threshold (typically $\leq 50\%$) indicates that the substance is an irritant.[4]



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Figure 1: Generalized workflow for in vitro skin irritation testing.

Eye Irritation

Objective: To determine the potential of **butylsilane** to cause reversible or irreversible damage to the eye.

Methodology (based on OECD Guideline 496: Ocular Irritation®)

This in vitro biochemical test models changes to corneal opacity.

- Pre-Test Characterization: The pH of a 10% dilution of **butylsilane** in water is determined. This method is suitable for samples with a pH between 4 and 9.[5]
- Test System: A macromolecular reagent composed of proteins, glycoproteins, and other components that mimics the structure of the cornea is used.[5]
- Application: **Butylsilane** is applied to the macromolecular matrix, either directly or onto a membrane disc.[5] Surfactant-like materials are tested as dilutions.[5]
- Incubation: The matrix is exposed to the test substance for 24 hours at 25°C.[5]
- Data Collection: The turbidity of the macromolecular reagent is measured. Protein denaturation and disruption of the matrix by the test substance cause an increase in turbidity. [5]
- Data Interpretation: The results are used to classify the substance as causing serious eye damage or having no required classification for irritation.[5]

Respiratory Irritation

Objective: To assess the potential of **butylsilane** vapor to cause irritation to the respiratory tract.

Methodology (based on in vitro studies of other silanes)

A study on triethoxysilane (TES) and trimethoxysilane (TMS) provides a relevant model for assessing the respiratory toxicity of **butylsilane**. [6][7]

- Cell Culture: A human bronchial epithelial cell line (e.g., BEAS-2B) or a reconstructed human airway epithelium model (e.g., MucilAir™) is used.[6][7]
- Exposure System: Cells are exposed to **butylsilane** vapor at the air-liquid interface using a specialized exposure system (e.g., VITROCELL®).[8]
- Endpoint Assessment: Following exposure, several endpoints are assessed:
 - Cell Viability: To determine cytotoxicity.[7]

- Inflammatory Markers: Measurement of secreted cytokines (e.g., IL-6, IL-8) as indicators of an inflammatory response.[\[6\]](#)[\[8\]](#)
- Barrier Integrity: In 3D models, the integrity of the epithelial barrier can be measured.[\[7\]](#)
- Cilia Beating Frequency: In relevant 3D models, the effect on ciliary function can be assessed.[\[7\]](#)
- Data Analysis: A concentration-dependent decrease in cell viability or an increase in inflammatory markers would indicate respiratory irritation potential.[\[8\]](#)

Safe Handling and Emergency Procedures

Given the significant hazards of **butylsilane**, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

A comprehensive PPE program should be in place for all personnel handling **butylsilane**.

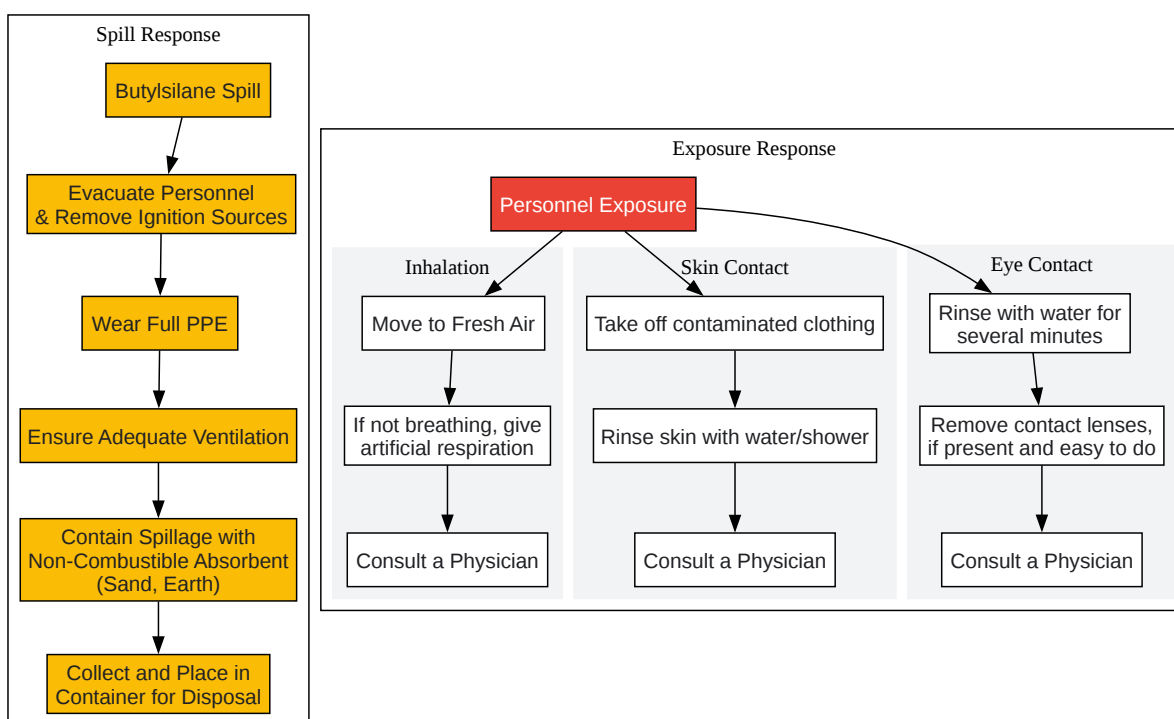
Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and/or a face shield.
Hand Protection	Compatible, chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.
Skin and Body Protection	Flame-retardant, antistatic protective clothing. An impervious apron and boots may be necessary.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If inhalation risk is high, use a full-face respirator with appropriate cartridges.

Handling and Storage

- Ventilation: Handle only in a well-ventilated area or in a chemical fume hood.[\[1\]](#)

- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
[1] Use explosion-proof electrical, ventilating, and lighting equipment.[1]
- Static Discharge: Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.[1]
- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1] **Butylsilane** is hygroscopic and should be stored under an inert gas.[1]

Emergency Procedures



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Figure 2: Emergency procedures for **butylsilane** spills and exposure.

Fire-Fighting Measures

- Extinguishing Media: Use dry powder or dry sand. Do not use a water jet.^[1]

- Specific Hazards: Combustion may produce carbon oxides.[1] Vapors are heavier than air and may travel to a source of ignition and flash back.
- Fire-Fighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1] Use water spray to cool unopened containers.[1]

Disposal Considerations

Dispose of unused product and contaminated materials at an approved waste disposal plant, in accordance with local, state, and federal regulations. Do not allow the product to enter drains.

[1]

Conclusion

Butylsilane is a valuable chemical reagent that presents significant flammability and irritant hazards. A thorough understanding of these risks, coupled with strict adherence to safety protocols for handling, storage, and emergency response, is essential for its safe use in a research or development setting. While specific toxicological data for **butylsilane** is limited, a conservative approach to safety, guided by the principles outlined in this document and relevant OECD guidelines, will minimize the risk of exposure and injury. Further research into the specific toxicological mechanisms of **butylsilane** is warranted to provide a more complete hazard profile.

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